

An In-depth Technical Guide to 1-Trityl-1H-imidazole-2-carbaldehyde

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Compound of Interest

Compound Name: **1-Trityl-1H-imidazole-2-carbaldehyde**

Cat. No.: **B1298043**

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 67478-50-6

Introduction

1-Trityl-1H-imidazole-2-carbaldehyde is a heterocyclic organic compound that belongs to the family of substituted imidazoles. The imidazole ring is a fundamental structural motif in numerous biologically active molecules, including the amino acid histidine and many pharmaceuticals. The presence of a bulky trityl (triphenylmethyl) protecting group on one of the nitrogen atoms and a reactive carbaldehyde (aldehyde) group at the 2-position makes this compound a valuable intermediate in organic synthesis, particularly in the fields of medicinal chemistry and proteomics research.

The trityl group provides steric hindrance, which can direct the regioselectivity of subsequent reactions on the imidazole ring. It also enhances the solubility of the molecule in organic solvents. The aldehyde functionality serves as a versatile handle for a wide range of chemical transformations, allowing for the facile introduction of diverse substituents and the construction of more complex molecular architectures.

While its 4-carbaldehyde isomer has been noted for its potential as an inhibitor of cytochrome P450 enzymes, the specific biological activities and applications of **1-Trityl-1H-imidazole-2-**

carbaldehyde are not as extensively documented in publicly available literature. This guide aims to consolidate the available technical information on this compound.

Physicochemical Properties

A summary of the key physicochemical properties of **1-Triyl-1H-imidazole-2-carbaldehyde** is presented in the table below.

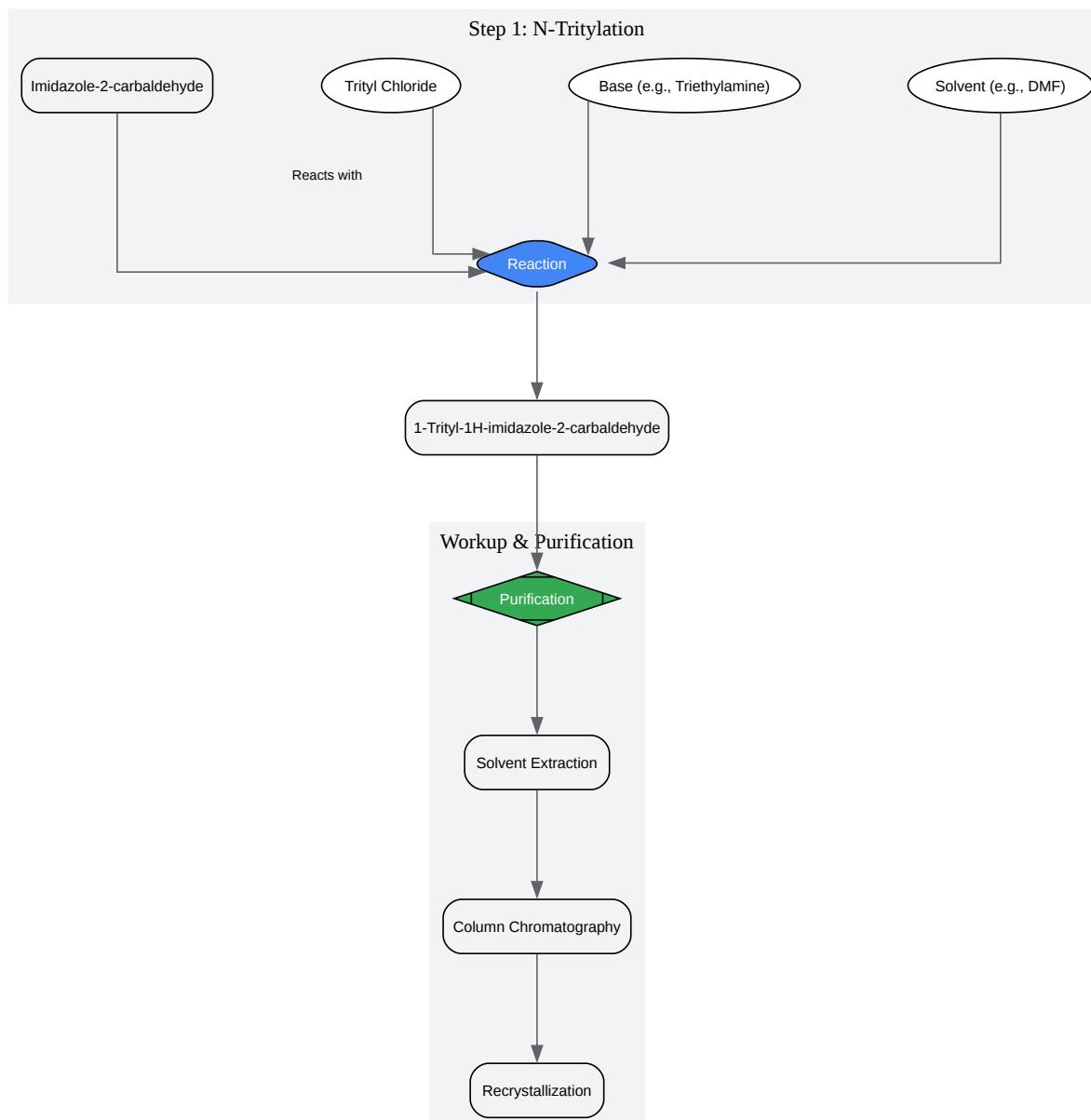
Property	Value	Source
CAS Number	67478-50-6	[1]
Molecular Formula	C ₂₃ H ₁₈ N ₂ O	[1]
Molecular Weight	338.41 g/mol	[1]
Appearance	White to yellow crystalline powder	[2]
Melting Point	190-193 °C	[3]
Density	1.1 g/cm ³	[3]
Boiling Point	547 °C at 760 mmHg	[3]
Flash Point	284.6 °C	[3]
LogP	4.53580	[3]
Solubility	Soluble in common organic solvents like dichloromethane and chloroform. Low solubility in water.	[3]

Synthesis and Purification

Detailed, peer-reviewed experimental protocols for the synthesis of **1-Triyl-1H-imidazole-2-carbaldehyde** are not readily available. However, its synthesis can be inferred from the general procedures for the preparation of N-tritylated imidazole aldehydes. The synthesis typically involves two key steps: the protection of the imidazole nitrogen with a triyl group, followed by the introduction of the aldehyde group at the C2 position.

General Synthetic Workflow

A plausible synthetic route would start from imidazole-2-carbaldehyde, which is commercially available.

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